

A Technical Guide to the Ferroelectric Principles of P(VDF-TrFE) Copolymers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trifluoroethylene

Cat. No.: B1203016

[Get Quote](#)

This in-depth technical guide provides a comprehensive overview of the fundamental principles of ferroelectricity in poly(vinylidene fluoride-**trifluoroethylene**) [P(VDF-TrFE)] copolymers. Tailored for researchers, scientists, and drug development professionals, this document details the synthesis, structure-property relationships, and key experimental characterization techniques for this important class of ferroelectric polymers.

Introduction to P(VDF-TrFE) Copolymers

Poly(vinylidene fluoride) (PVDF) and its copolymers with **trifluoroethylene** (TrFE) are prominent ferroelectric polymers that have garnered significant interest for applications in sensors, actuators, non-volatile memories, and biomedical devices.[1][2] The ferroelectric properties of P(VDF-TrFE) originate from the large electronegativity difference between the fluorine, carbon, and hydrogen atoms within the polymer chains, which creates permanent dipole moments.[3] The incorporation of TrFE into the PVDF polymer chain is crucial as it stabilizes the ferroelectric β -phase, which is essential for the material's electromechanical properties.[1][3]

Synthesis of P(VDF-TrFE) Copolymers

P(VDF-TrFE) copolymers can be synthesized through two primary routes:

- **Direct Copolymerization:** This involves the radical polymerization of vinylidene fluoride (VDF) and **trifluoroethylene** (TrFE) monomers. The molar ratio of the two monomers in the final copolymer can be controlled by their initial concentrations in the reaction mixture.

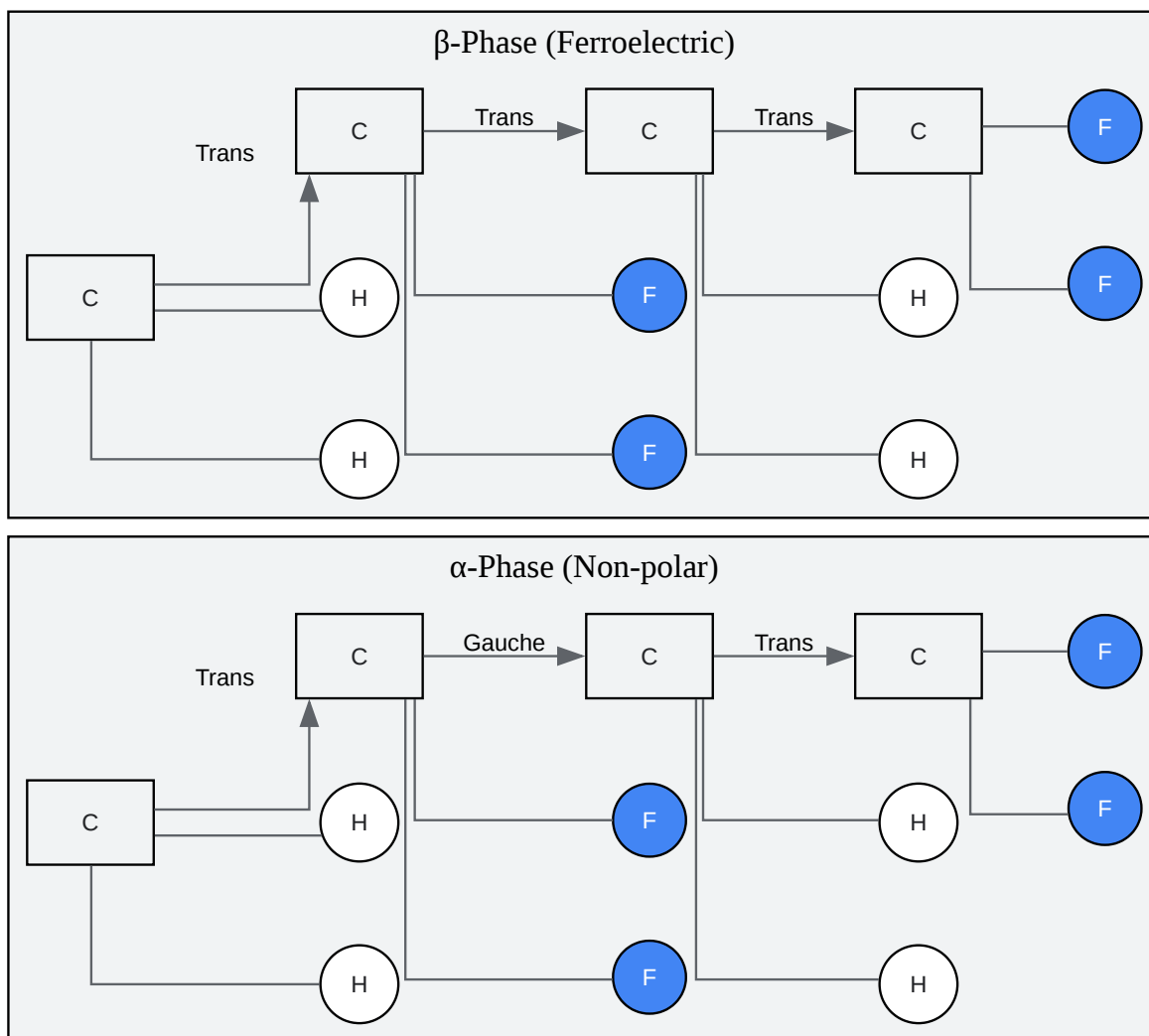
- Hydrogenation of P(VDF-CTFE): An alternative route involves the chemical reduction (hydrogenation) of poly(vinylidene fluoride-chlorotrifluoroethylene) (P(VDF-CTFE)). This method offers advantages such as the use of low-cost raw materials and better control over the final composition under mild reaction conditions.^[1]^[4] A hydrosilane catalyst system can be employed for a metal-free and environmentally friendly process.^[4]

Crystalline Structure and Ferroelectricity

The ferroelectric properties of P(VDF-TrFE) are intrinsically linked to its semi-crystalline structure. The copolymer can exist in several crystalline phases, with the non-polar α -phase and the polar β -phase being the most significant.

- α -Phase (Trans-Gauche-Trans-Gauche' conformation): In the α -phase, the polymer chains adopt a trans-gauche-trans-gauche' (TGTG') conformation. This results in the dipole moments of adjacent monomer units canceling each other out, leading to a non-polar crystal structure.
- β -Phase (All-Trans conformation): The ferroelectric β -phase is characterized by an all-trans (TTTT) planar zigzag conformation of the polymer chains.^[5] In this arrangement, all the fluorine atoms are on one side of the polymer chain and the hydrogen atoms are on the other, resulting in a net dipole moment perpendicular to the chain axis. The alignment of these dipoles within crystalline lamellae gives rise to spontaneous polarization.^[5]

The addition of TrFE to PVDF promotes the crystallization of the copolymer directly into the ferroelectric β -phase without the need for mechanical stretching, which is typically required for pure PVDF.^[1]



[Click to download full resolution via product page](#)

Caption: Chain conformations of P(VDF-TrFE) in the α -phase and β -phase.

Ferroelectric Switching Mechanism

The application of a sufficiently strong external electric field can reverse the direction of the spontaneous polarization in the ferroelectric β -phase. This switching process involves the cooperative rotation of the polymer chains around their axes, leading to a reversal of the net dipole moment. The electric field required to induce this switching is known as the coercive field (E_c).

Quantitative Data on Ferroelectric and Piezoelectric Properties

The ferroelectric and piezoelectric properties of P(VDF-TrFE) copolymers are highly dependent on the molar ratio of VDF to TrFE, as well as processing conditions such as annealing temperature and time. The following table summarizes key quantitative data for various P(VDF-TrFE) compositions.

VDF/TrFE Molar Ratio	Remnant Polarization (Pr) (mC/m ²)	Coercive Field (Ec) (MV/m)	Piezoelectric Coefficient (d ₃₃) (pC/N)	Curie Temperature (Tc) (°C)
80/20	82	78	-22	~122
75/25	89	50	-23.9	100-108
70/30	80	65	-	115-135
55/45	-	-	-41	-

Data compiled from various sources.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) Note that these values can vary significantly depending on film thickness, crystallinity, and measurement conditions.

Experimental Protocols for Characterization

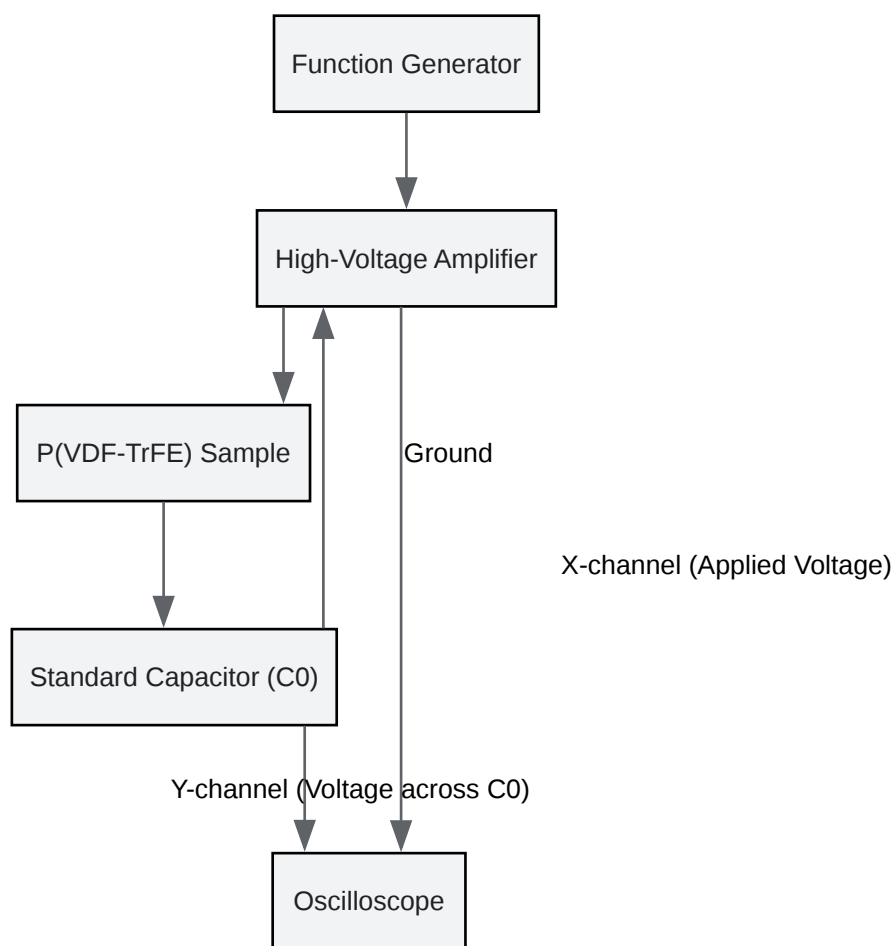
Sawyer-Tower Measurement for Ferroelectric Hysteresis

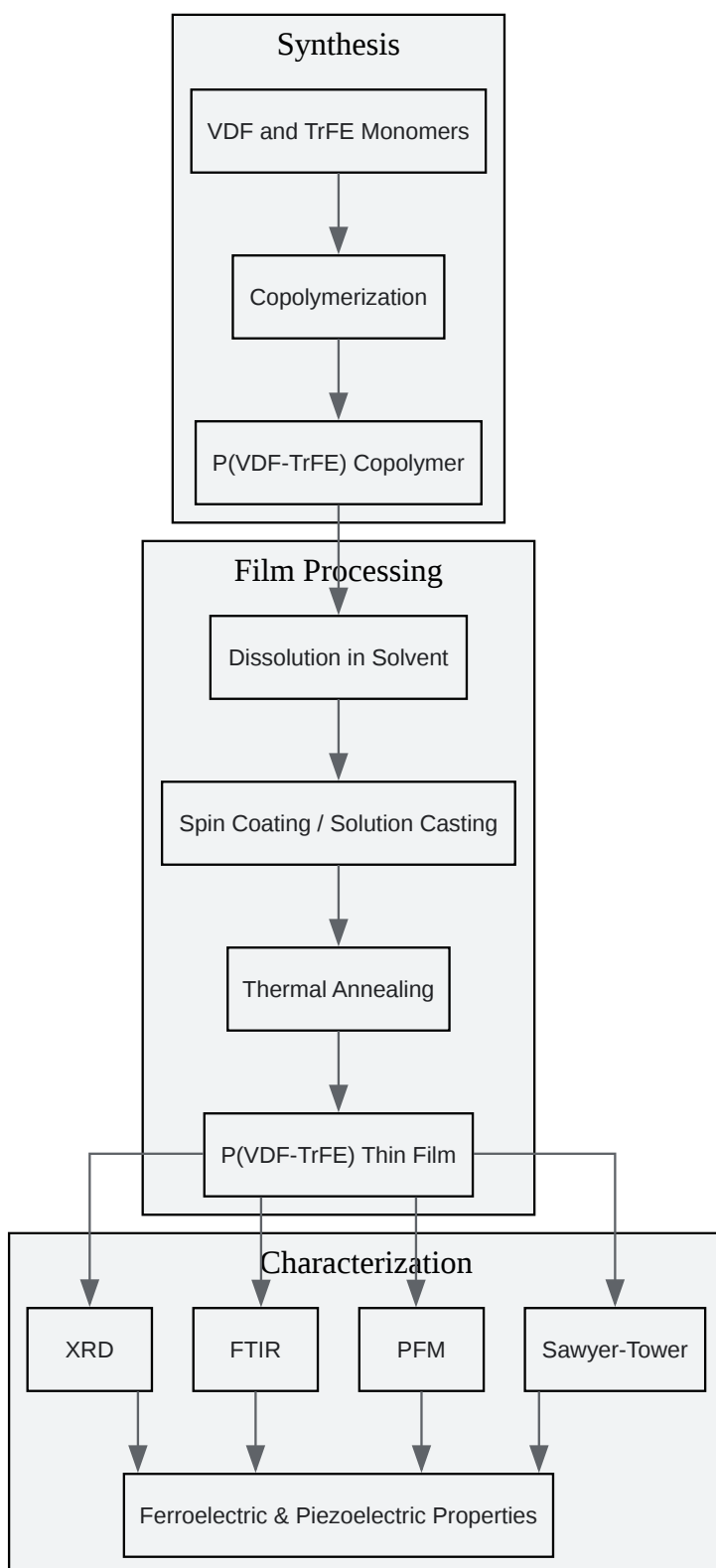
The Sawyer-Tower circuit is a fundamental method for characterizing the ferroelectric properties of a material by measuring its polarization-electric field (P-E) hysteresis loop.

Methodology:

- Sample Preparation:** Prepare a thin film of P(VDF-TrFE) on a conductive substrate (e.g., ITO-coated glass or a silicon wafer with a bottom electrode). Deposit a top electrode (e.g., gold or aluminum) onto the P(VDF-TrFE) film to form a capacitor structure.
- Circuit Setup:** Connect the sample in series with a standard linear capacitor of known capacitance (C₀), which should be significantly larger than the sample capacitance.

- **Signal Application:** Apply a sinusoidal AC voltage from a function generator, amplified by a high-voltage amplifier, across the series combination of the sample and the standard capacitor.
- **Data Acquisition:** Measure the voltage across the standard capacitor (V_0) and the applied voltage (V_{in}). The charge on the sample is equal to the charge on the standard capacitor ($Q = C_0V_0$). The polarization (P) is then calculated by dividing the charge by the electrode area (A). The electric field (E) is calculated by dividing the voltage across the sample ($V_{in} - V_0$) by the film thickness (d).
- **Hysteresis Loop:** Plot the polarization (P) as a function of the electric field (E) to obtain the P-E hysteresis loop. From this loop, the remnant polarization (P_r) and the coercive field (E_c) can be determined.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Synthesis of poly(vinylidene fluoride–trifluoroethylene) via a controlled silyl radical reduction of poly(vinylidene fluoride–chlorotrifluoroethylene) - Journal of Materials Chemistry C (RSC Publishing) [pubs.rsc.org]
- 2. mdpi.com [mdpi.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. Making sure you're not a bot! [lilloa.univ-lille.fr]
- 7. Effect of the TrFE Content on the Crystallization and SSA Thermal Fractionation of P(VDF-co-TrFE) Copolymers - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Multiscale understanding of electric polarization in poly(vinylidene fluoride)-based ferroelectric polymers - Journal of Materials Chemistry C (RSC Publishing) DOI:10.1039/D0TC04310A [pubs.rsc.org]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [A Technical Guide to the Ferroelectric Principles of P(VDF-TrFE) Copolymers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203016#basic-principles-of-ferroelectricity-in-trfe-copolymers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com